

# Technical Guide: Physicochemical Properties of 5-Bromo-2,4-difluoroaniline

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## Compound of Interest

Compound Name: 5-Bromo-2,4-difluoroaniline

Cat. No.: B1273227

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## Introduction

**5-Bromo-2,4-difluoroaniline** is a halogenated aromatic amine that serves as a crucial building block in modern organic synthesis. Its unique substitution pattern, featuring two electron-withdrawing fluorine atoms and a reactive bromine atom, makes it a versatile intermediate for creating complex molecular architectures.<sup>[1]</sup> This compound is of significant interest to the pharmaceutical and agrochemical industries, where it functions as a key precursor in the synthesis of high-value target molecules, including kinase inhibitors and advanced pesticides.<sup>[1][2]</sup> This guide provides a detailed overview of its core physical properties, the experimental methods used to determine them, and its application in synthetic chemistry.

## Chemical Structure and Identity

The molecular structure of **5-Bromo-2,4-difluoroaniline** forms the basis of its chemical reactivity and physical characteristics.

**Figure 1:** Chemical Structure of **5-Bromo-2,4-difluoroaniline**

## Physical and Chemical Properties

The key physicochemical properties of **5-Bromo-2,4-difluoroaniline** are summarized in the table below. These values are critical for its handling, storage, and application in chemical

reactions.

Property	Value	Reference(s)
CAS Number	452-92-6	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrF <sub>2</sub> N	[2]
Molecular Weight	208.00 g/mol	[3]
Appearance	White to off-white or brown solid/crystalline powder.	[1][4]
Melting Point	25-29 °C (lit.)	[3]
Boiling Point	223 °C at 760 mmHg	[2]
Density	1.788 - 1.8 g/cm <sup>3</sup>	[2]
Flash Point	>110 °C (>230 °F) - closed cup	[3]
Purity	Typically ≥96% or ≥98%	[5][6]
Storage Conditions	2-8°C, store in a cool, dry place.	[3]

## Solubility Profile

While quantitative solubility data is not extensively published, empirical evidence from purification protocols provides insight into its solubility.

Solvent Class	Solubility	Notes
Polar Aprotic	Soluble in solvents like Tetrahydrofuran (THF) and Ethyl Acetate.	Used as a co-solvent in its synthesis and purification, indicating good solubility.[4]
Nonpolar Organic	Soluble in solvents like Dichloromethane and Hexane.	Dichloromethane is used as a reaction solvent.[7] Hexane is used as a co-solvent in chromatography, suggesting miscibility or solubility in mixtures.[4]
Polar Protic	Soluble in Ethanol and Methanol. Insoluble in water.	Ethanol is used as a reaction solvent.[4] The compound is washed with water during workup, indicating low solubility in aqueous media.[4]

## Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard methodologies for measuring the key properties of a solid organic compound like **5-Bromo-2,4-difluoroaniline**.

### Melting Point Determination (Capillary Method)

The melting point is a key indicator of purity.[8] A narrow melting range (0.5-1.0°C) typically signifies a pure compound.[2]

- **Sample Preparation:** A small amount of the thoroughly dried, crystalline **5-Bromo-2,4-difluoroaniline** is finely powdered.[8] The powder is packed into a thin-walled capillary tube to a height of 1-2 cm.[9]
- **Apparatus:** The capillary tube is attached to a calibrated thermometer or placed in a designated slot of an automated melting point apparatus (e.g., a Mel-Temp).[2] The assembly is placed in a heating block or a Thiele tube containing a high-boiling point oil (e.g., silicone oil).[4]

- **Heating and Observation:** The apparatus is heated slowly and uniformly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.<sup>[4]</sup>
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes a clear liquid. The melting range is reported as T1-T2.<sup>[9]</sup>

## Boiling Point Determination (Micro Scale Method)

This method is suitable for determining the boiling point with a small amount of substance.<sup>[10]</sup>

- **Sample Preparation:** Approximately 0.5 mL of the molten compound is placed into a small test tube (Durham tube).<sup>[11]</sup>
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed into the test tube with its open end down.<sup>[12]</sup> This assembly is attached to a thermometer and heated in an oil bath (e.g., within a Thiele tube).<sup>[11]</sup>
- **Heating and Observation:** The bath is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.<sup>[11]</sup>
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.<sup>[11]</sup> This temperature corresponds to the point where the external pressure equals the vapor pressure of the liquid.<sup>[12]</sup>

## Density Determination (Displacement Method)

For an insoluble solid, density is determined by measuring the volume of fluid it displaces, based on Archimedes' principle.<sup>[1][13]</sup>

- **Mass Measurement:** The mass of a sample of solid **5-Bromo-2,4-difluoroaniline** is accurately measured using an analytical balance.
- **Initial Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water), and the initial volume (V1) is recorded.

- Displacement: The weighed solid is carefully submerged in the liquid in the graduated cylinder. It is crucial to ensure no air bubbles are trapped on the solid's surface.[13]
- Final Volume Measurement: The new volume of the liquid (V2) is recorded.
- Calculation: The volume of the solid is the difference between the final and initial volumes ( $V = V2 - V1$ ). The density ( $\rho$ ) is then calculated using the formula:  $\rho = \text{mass} / V$

## Application in Synthesis: A Workflow Example

**5-Bromo-2,4-difluoroaniline** is an ideal substrate for palladium-catalyzed cross-coupling reactions, which are fundamental for C-C and C-N bond formation. The bromine atom serves as a reactive handle for reactions like the Suzuki-Miyaura coupling.[2]

**Figure 2:** Suzuki-Miyaura cross-coupling workflow.

This reaction workflow demonstrates the utility of **5-Bromo-2,4-difluoroaniline** in constructing biaryl structures, which are prevalent motifs in many pharmaceutical agents. The reaction couples the aryl bromide with an arylboronic acid in the presence of a palladium catalyst and a base to form a new carbon-carbon bond.[11]

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